

An In-depth Technical Guide to the Thermochemical Properties of 2-Methylpentyl Acetate

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Compound of Interest

Compound Name: 2-Methylpentyl acetate

Cat. No.: B1584834

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Abstract

This technical guide provides a comprehensive overview of the key thermochemical properties of **2-methylpentyl acetate** ($C_8H_{16}O_2$), a significant organic ester. Due to a notable lack of direct experimental data for this specific branched-chain ester, this document synthesizes information on closely related isomers and linear alkyl acetates to offer valuable estimations. It details the established experimental protocols for determining the enthalpy of formation, heat capacity, and vapor pressure of organic esters. This guide is intended to serve as a foundational resource for researchers and professionals in drug development and other scientific fields where the thermochemical behavior of such compounds is critical. All quantitative data is presented in structured tables for ease of comparison, and a logical workflow for the determination of these properties is visualized.

Introduction

2-Methylpentyl acetate is an organic ester with applications as a solvent and fragrance ingredient. A thorough understanding of its thermochemical properties is essential for process design, safety assessments, and modeling in various scientific and industrial applications, including pharmaceuticals. These properties, such as the enthalpy of formation, heat capacity, and vapor pressure, govern the energy requirements, phase behavior, and volatility of the

substance. This guide addresses the current landscape of available data and the experimental methodologies for its determination.

Thermochemical Properties of 2-Methylpentyl Acetate and Related Esters

While direct experimental data for **2-methylpentyl acetate** is scarce in the literature, data for other C8 esters and various alkyl acetates can provide useful approximations. The following tables summarize available data for relevant compounds.

Table 1: Physical and Chemical Properties of **2-Methylpentyl Acetate**

Property	Value	Source
Molecular Formula	C ₈ H ₁₆ O ₂	N/A
Molecular Weight	144.21 g/mol	N/A
Boiling Point	160 °C	[1][2][3]
Density	0.87 g/cm ³	[1]
Flash Point	46.7 °C	[1]
Melting Point	-80.9 °C (estimate)	[1]

Table 2: Estimated Thermochemical Properties of **2-Methylpentyl Acetate** and Related Isomers

Compound	Enthalpy of Formation (gas, kJ/mol)	Heat Capacity (C _{p,gas} , J/mol·K)	Vapor Pressure (mmHg @ 25°C)
2-Methylpentyl Acetate	Data not available	Data not available	1.3 (est.)[4]
n-Octyl Acetate	Data not available	Data not available	Data not available
Other C8 Esters	Data varies by isomer	Data varies by isomer	Data varies by isomer

Table 3: Experimental Molar Heat Capacities of Linear Alkyl Acetates

Compound	Temperature (K)	Molar Heat Capacity (C _{p,m} , J/mol·K)
Hexyl Acetate	295 - 323	Linear function of temperature
Heptyl Acetate	295 - 323	Linear function of temperature
Octyl Acetate	298	Specific value not provided in search results
Decyl Acetate	298	Specific value not provided in search results

Note: A study on the heat capacities of some alkyl acetates indicates that the molar heat capacities are a linear function of temperature over the range of 295-323 K.^[4]

Experimental Protocols

The determination of thermochemical properties relies on precise calorimetric and analytical techniques. The following sections detail the standard experimental protocols for organic esters.

Enthalpy of Formation

The standard enthalpy of formation (ΔH_f°) of an organic compound like **2-methylpentyl acetate** is typically determined indirectly through its enthalpy of combustion (ΔH_c°).

3.1.1 Bomb Calorimetry

This method measures the heat released during the complete combustion of a substance in a constant-volume vessel.

- Apparatus: A high-pressure stainless steel container (the "bomb"), a water bath, a stirrer, a thermometer, and an ignition system.
- Procedure:

- A precisely weighed sample of the ester is placed in a crucible inside the bomb.
- A fuse wire is connected to the ignition circuit and placed in contact with the sample.
- The bomb is sealed and pressurized with pure oxygen to ensure complete combustion.
- The bomb is submerged in a known mass of water in the calorimeter.
- The initial temperature of the water is recorded.
- The sample is ignited by passing an electric current through the fuse wire.
- The temperature of the water is monitored and the maximum temperature reached is recorded.
- Data Analysis: The heat of combustion at constant volume (ΔU) is calculated from the temperature rise and the heat capacity of the calorimeter. The enthalpy of combustion (ΔH) is then determined, and Hess's Law is applied to calculate the enthalpy of formation.

Heat Capacity

Differential Scanning Calorimetry (DSC) is a primary technique for measuring the heat capacity of liquids and solids.

- Apparatus: A differential scanning calorimeter with a sample and a reference pan.
- Procedure:
 - A small, accurately weighed sample of the ester is hermetically sealed in an aluminum pan. An empty sealed pan is used as a reference.
 - The sample and reference are placed in the DSC cell.
 - The cell is heated at a constant rate over the desired temperature range.
 - The instrument measures the difference in heat flow required to maintain the sample and reference at the same temperature.

- **Data Analysis:** The heat capacity of the sample is determined by comparing the heat flow signal of the sample to that of a known standard, typically sapphire.

Vapor Pressure

The vapor pressure of a volatile organic compound can be measured by various static and dynamic methods.

3.3.1 Static Method

This method involves measuring the pressure of the vapor in equilibrium with the liquid in a closed system.

- **Apparatus:** A thermostated vessel connected to a pressure measuring device (e.g., a manometer or a pressure transducer).
- **Procedure:**
 - The liquid sample is placed in the vessel.
 - The system is evacuated to remove air.
 - The vessel is brought to the desired temperature and allowed to reach equilibrium.
 - The pressure of the vapor is measured directly.
- **Data Analysis:** The vapor pressure is recorded at various temperatures to establish the vapor pressure curve.

3.3.2 Dynamic Method (Gas Saturation Method)

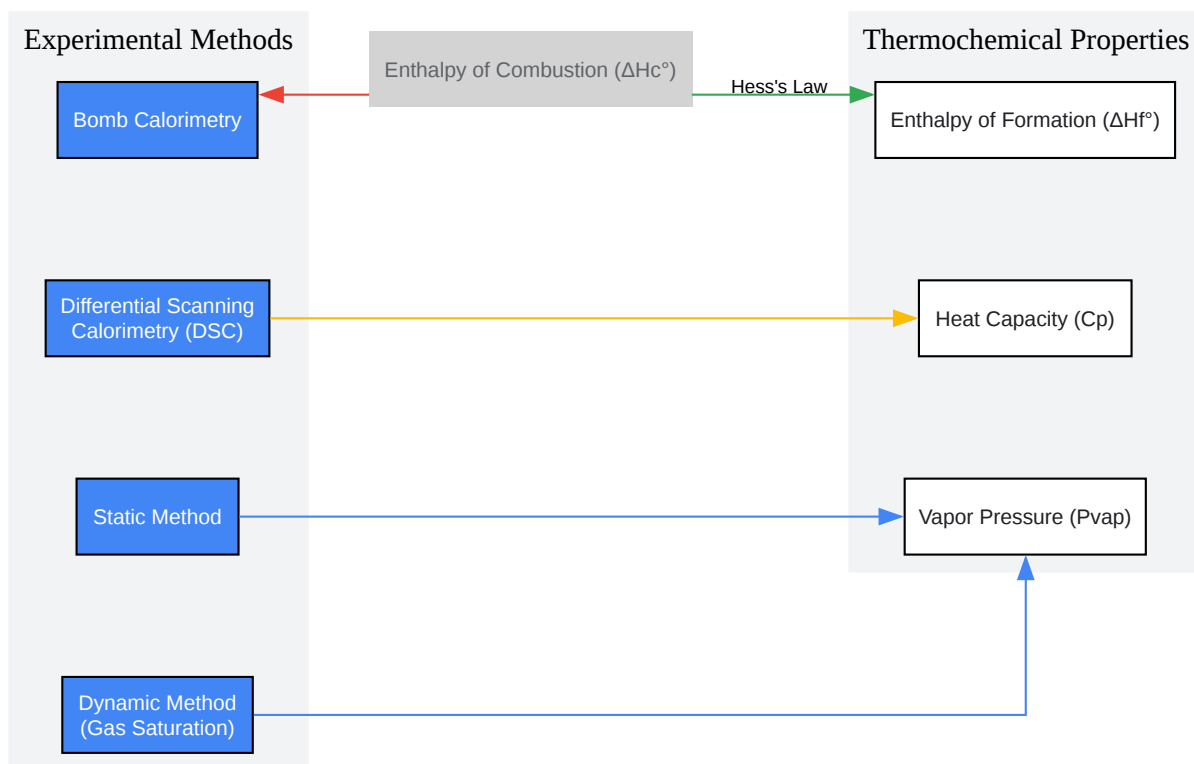
This method involves saturating a stream of inert gas with the vapor of the substance.

- **Apparatus:** A temperature-controlled saturator containing the liquid sample, a system for controlling and measuring the flow of an inert gas, and a trapping system to collect the vapor.
- **Procedure:**

- A stream of inert gas (e.g., nitrogen) is passed through the liquid ester in the saturator at a known flow rate and temperature.
- The gas becomes saturated with the vapor of the ester.
- The amount of vapor transported by the gas is determined by a suitable analytical method, such as gravimetry or chromatography, after trapping.
- Data Analysis: The vapor pressure is calculated from the amount of substance vaporized into a known volume of the carrier gas.

Visualization of Experimental Workflow

The following diagram illustrates the logical relationship between the thermochemical properties and the experimental methods used for their determination.



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Caption: Workflow for determining thermochemical properties of organic esters.

Conclusion

This technical guide has outlined the key thermochemical properties of **2-methylpentyl acetate** and the experimental protocols for their determination. While specific experimental data for this compound remains a gap in the scientific literature, the provided data for related esters and the detailed methodologies offer a strong foundation for researchers and professionals. The experimental techniques of bomb calorimetry, differential scanning calorimetry, and vapor pressure measurement are robust methods for characterizing the thermochemical behavior of organic esters, providing essential data for process development,

safety, and scientific modeling. Further experimental investigation into the properties of **2-methylpentyl acetate** is warranted to fill the existing data gap.

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